A Comprehensive Technical Guide to the Spectroscopic Characterization of 5-Bromo-3-iodoquinoline

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Compound of Interest

Compound Name:	*5-Bromo-3-iodoquinoline*
CAS No.:	*1416438-35-1*
Cat. No.:	*B3177260*

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Introduction: **5-Bromo-3-iodoquinoline** is a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science.[1] Its utility as a synthetic intermediate for more complex molecules necessitates unambiguous structural confirmation and purity assessment. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), are indispensable tools for the comprehensive characterization of this and similar molecules.[1] This guide provides an in-depth analysis of the expected spectroscopic data for **5-Bromo-3-iodoquinoline**, grounded in established scientific principles and supported by data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy provides unparalleled insight into the carbon-hydrogen framework of a molecule.[1] By analyzing the chemical shifts, coupling constants, and signal multiplicities, a detailed structural map can be constructed.

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Principles of NMR Spectroscopy

^{1}H and ^{13}C NMR spectroscopy rely on the quantum mechanical property of nuclear spin. When placed in a strong magnetic field, atomic nuclei with non-zero spin can absorb and re-emit electromagnetic radiation at a specific frequency. This frequency, or chemical shift (δ), is highly sensitive to the local electronic environment, providing a unique fingerprint for each proton and carbon atom within the molecule.[1][2]

Experimental Protocol for NMR Analysis

A standardized protocol ensures the acquisition of high-quality, reproducible NMR data.[3][4]

Step-by-Step Methodology:

- Sample Preparation: Accurately weigh approximately 5-10 mg of **5-Bromo-3-iodoquinoline** and dissolve it in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube.
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), for accurate referencing of the chemical shifts to 0 ppm.
- Instrumentation: Place the NMR tube in the spectrometer's probe.
- Data Acquisition:
  - Tune and shim the magnetic field to ensure homogeneity.
  - Acquire the ^{1}H NMR spectrum using a standard single-pulse experiment. Key parameters include a spectral width of approximately 12-16 ppm, a sufficient number of scans (16-64) for a good signal-to-noise ratio, and a relaxation delay of 1-5 seconds.[4]
  - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse program to simplify the spectrum to a single peak for each unique carbon atom. A wider spectral width (e.g., 0-200 ppm) and a larger number of scans are typically required.[4][5]
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID) to obtain the final spectrum.

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Caption: Workflow for NMR Analysis of Quinoline Compounds.[1]

Predicted ^{1}H NMR Spectral Data

The substitution pattern of **5-Bromo-3-iodoquinoline** significantly influences the chemical shifts of the aromatic protons. The iodine at the 3-position and the bromine at the 5-position will deshield adjacent protons. Protons on the pyridine ring (H2, H4) are typically found at lower fields than those on the benzene ring due to the electron-withdrawing nature of the nitrogen atom.[6]

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	8.9 - 9.2	Doublet	~2.0
H-4	8.4 - 8.6	Doublet	~2.0
H-6	7.7 - 7.9	Triplet	~8.0
H-7	7.9 - 8.1	Doublet	~8.0
H-8	8.1 - 8.3	Doublet	~8.0

Note: These are predicted values based on known substituent effects on the quinoline ring system. Actual values may vary depending on the solvent and experimental conditions.[7][8]

Predicted ^{13}C NMR Spectral Data

In the ^{13}C NMR spectrum, carbons directly attached to the electronegative halogens (C-3 and C-5) will be significantly influenced. Carbons adjacent to the nitrogen (C-2 and C-8a) are expected to appear at a lower field.[6]

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Carbon	Predicted Chemical Shift (δ, ppm)
C-2	~155
C-3	~90
C-4	~145
C-4a	~128
C-5	~120
C-6	~135
C-7	~128
C-8	~130
C-8a	~148

Note: Predicted values are based on data for similar halogenated quinolines and general principles of ^{13}C NMR.[6][7][9]

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.

Principles of IR Spectroscopy

Molecules absorb infrared radiation at specific frequencies that correspond to the vibrational energies of their chemical bonds. These vibrations include stretching and bending modes. The resulting spectrum provides a characteristic pattern of absorption bands, allowing for the identification of functional groups such as C-H, C=C, and C=N bonds.[10][11]

Experimental Protocol for IR Analysis

For solid samples like **5-Bromo-3-iodoquinoline**, Attenuated Total Reflectance (ATR) is a common and convenient technique.

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Step-by-Step Methodology:

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Record the spectrum, typically over a range of 4000-400 cm^{-1}.
- Background Correction: A background spectrum of the clean, empty ATR crystal should be recorded and subtracted from the sample spectrum.[4]

Caption: Experimental workflow for ATR-IR spectroscopy.

Predicted IR Spectral Data

The IR spectrum of **5-Bromo-3-iodoquinoline** is expected to show several characteristic absorption bands.

Wavenumber (cm^{-1})	Vibration Type
3100-3000	Aromatic C-H stretch
1600-1450	Aromatic C=C and C=N ring stretching[12][13]
Below 800	C-Br and C-I stretching vibrations[14]

Mass Spectrometry (MS): Determining Molecular Weight and Formula

Mass spectrometry provides crucial information about the molecular weight and elemental composition of a compound.[15]

Principles of Mass Spectrometry

In a mass spectrometer, molecules are ionized, and the resulting charged particles are separated based on their mass-to-charge ratio (m/z). Electron Ionization (EI) is a common technique that involves bombarding the sample with high-energy electrons, leading to the formation of a molecular ion (M^+) and various fragment ions.[16]

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Experimental Protocol for MS Analysis

Step-by-Step Methodology:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC).
- Ionization: Ionize the sample using an appropriate method, such as Electron Ionization (EI) at 70 eV.[15]
- Mass Analysis: Separate the ions in a mass analyzer (e.g., a quadrupole).
- Detection: Detect the ions to generate a mass spectrum.

Caption: Basic principle of Electron Ionization Mass Spectrometry.

Predicted Mass Spectral Data

The mass spectrum of **5-Bromo-3-iodoquinoline** will be characterized by a distinct isotopic pattern due to the presence of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio).[16]

m/z	Interpretation
333/335	Molecular ion peak $[M]^+$ corresponding to $C_9H_5{}^{79}BrN$ and $C_9H_5{}^{81}BrN$. The relative intensity should be approximately 1:1.[17]
206	Loss of iodine ($[M-I]^+$).[18]
254	Loss of bromine ($[M-Br]^+$).
127	Iodine ion $[I]^+$.
79/81	Bromine ions $[Br]^+$.

Note: Iodine is monoisotopic (^{127}I), so it does not contribute to the isotopic pattern in the same way as bromine.[18] The fragmentation pattern can be complex, but the loss of the halogen atoms is a highly probable pathway.[15][19]

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Summary of Spectroscopic Data

Technique	Key Information Provided	Predicted Observations for 5-Bromo-3-iodoquinoline
^{1}H NMR	Proton environment and connectivity	Distinct signals for 5 aromatic protons, with chemical shifts influenced by halogen and nitrogen positions.
^{13}C NMR	Carbon framework	9 distinct carbon signals, with C-3 and C-5 significantly affected by halogen substitution.
IR	Functional groups	Characteristic bands for aromatic C-H, C=C, and C=N stretching, and C-Br/C-I vibrations.
MS	Molecular weight and formula	Molecular ion at m/z 333/335 with a ~1:1 isotopic pattern, and characteristic fragmentation involving loss of Br and I.

Conclusion

The collective application of NMR, IR, and MS provides a robust and comprehensive characterization of **5-Bromo-3-iodoquinoline**. Each technique offers complementary information that, when integrated, allows for the unambiguous confirmation of its molecular structure and serves as a critical quality control standard for researchers and drug development professionals.

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